

Application Notes and Protocols for Preparing (R)-Citalopram Oxalate Stock Solutions

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Compound of Interest

Compound Name: (R)-Citalopram oxalate

Cat. No.: B610427

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Introduction

(R)-Citalopram is the R-enantiomer of the selective serotonin reuptake inhibitor (SSRI), citalopram.[1][2] While the S-enantiomer, escitalopram, is responsible for the primary therapeutic effects, (R)-citalopram is often studied for its potential allosteric modulation of the serotonin transporter and its distinct pharmacological profile.[2] Accurate and consistent preparation of **(R)-Citalopram oxalate** stock solutions is crucial for reliable experimental outcomes in both in vitro and in vivo studies. This document provides detailed protocols for the preparation, storage, and handling of **(R)-Citalopram oxalate** stock solutions.

Physicochemical Data

A summary of the key physicochemical properties of **(R)-Citalopram oxalate** is presented in the table below. This data is essential for accurate calculations and solution preparation.

Property	Value	Source
Molecular Weight	414.43 g/mol	[1][2]
Molecular Formula	C ₂₀ H ₂₁ FN ₂ O · C ₂ H ₂ O ₄	[2]
CAS Number	219861-53-7	[1][2]
Appearance	White to off-white solid	
Purity	≥98% (HPLC)	[2]
Solubility in Water	Up to 50 mM (approximately 20.72 mg/mL)	[2]
Solubility in DMSO	Up to 100 mM (approximately 41.44 mg/mL)	[2]

Experimental Protocols

Materials and Equipment

- (R)-Citalopram oxalate powder
- Dimethyl sulfoxide (DMSO), cell culture grade
- Sterile deionized water or phosphate-buffered saline (PBS)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips
- Optional: Sonicator water bath

Protocol for Preparing a 100 mM Stock Solution in DMSO

This protocol describes the preparation of a high-concentration stock solution in DMSO, which is a common solvent for in vitro cell-based assays.

- **Pre-weighing Preparation:** Before weighing, ensure the **(R)-Citalopram oxalate** powder has equilibrated to room temperature to avoid condensation, as the compound can be hygroscopic.
- **Weighing:** Accurately weigh the desired amount of **(R)-Citalopram oxalate** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 100 mM stock solution, weigh out 41.44 mg of the compound.
- **Dissolution:**
 - Add the weighed **(R)-Citalopram oxalate** to a sterile tube.
 - Add the calculated volume of DMSO. For the example above, add 1 mL of DMSO.
 - Cap the tube tightly and vortex thoroughly until the powder is completely dissolved.
 - If dissolution is slow, gentle warming in a 37°C water bath or brief sonication can be used to aid dissolution. Visually inspect the solution to ensure there are no undissolved particulates.
- **Sterilization (Optional):** If the stock solution is intended for use in sterile cell culture, it can be filter-sterilized using a 0.22 µm syringe filter that is compatible with DMSO.
- **Aliquoting and Storage:**
 - Aliquot the stock solution into smaller, single-use volumes to minimize freeze-thaw cycles.
 - Store the aliquots at -20°C or -80°C for long-term storage. Based on vendor recommendations, solutions in DMSO can be stored at -80°C for up to one year.^[1]

Protocol for Preparing a 50 mM Stock Solution in Water

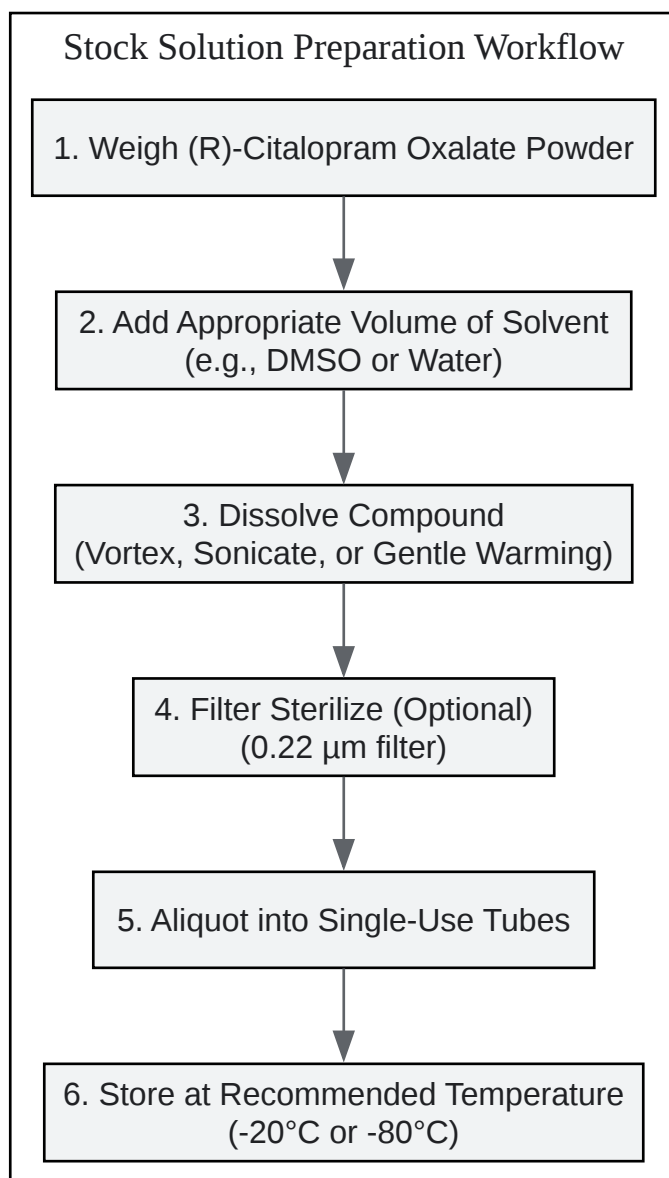
This protocol is suitable for applications where DMSO may interfere with the experimental system.

- Weighing: Accurately weigh the desired amount of **(R)-Citalopram oxalate** powder. To prepare 1 mL of a 50 mM aqueous stock solution, weigh out 20.72 mg of the compound.
- Dissolution:
 - Add the weighed powder to a sterile tube.
 - Add the calculated volume of sterile deionized water or PBS.
 - Vortex the solution vigorously. Sonication or gentle warming may be required to achieve complete dissolution.
- Sterilization: Filter-sterilize the aqueous solution through a 0.22 µm syringe filter.
- Aliquoting and Storage: Aliquot the solution into single-use volumes and store at -20°C. Aqueous solutions are generally less stable long-term than DMSO stocks. It is recommended to use them within a shorter timeframe.

Stability and Storage Recommendations

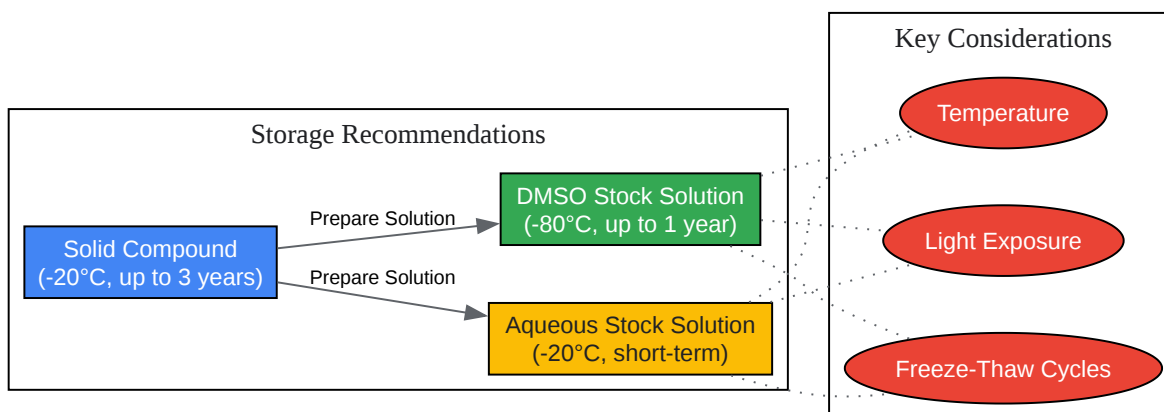
- Solid Compound: **(R)-Citalopram oxalate** powder should be stored at -20°C for up to 3 years.^[1] It is important to keep the compound away from moisture.^[1]
- DMSO Stock Solutions: For long-term stability, stock solutions in DMSO should be stored at -80°C and are reported to be stable for up to one year.^[1] Avoid repeated freeze-thaw cycles by preparing single-use aliquots.
- Aqueous Stock Solutions: Aqueous solutions are more prone to degradation. While citalopram is relatively stable in aqueous solutions at neutral and acidic pH, it is recommended to prepare these solutions fresh. If storage is necessary, they should be kept at -20°C for short periods.

Diagrams



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Caption: Workflow for preparing **(R)-Citalopram oxalate** stock solutions.



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Caption: Storage and stability considerations for **(R)-Citalopram oxalate**.

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